

Application Notes and Protocols: Flonoltinib-Induced Apoptosis in MV4-11 Cells

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Compound of Interest

Compound Name: *Flonoltinib*

Cat. No.: *B10819339*

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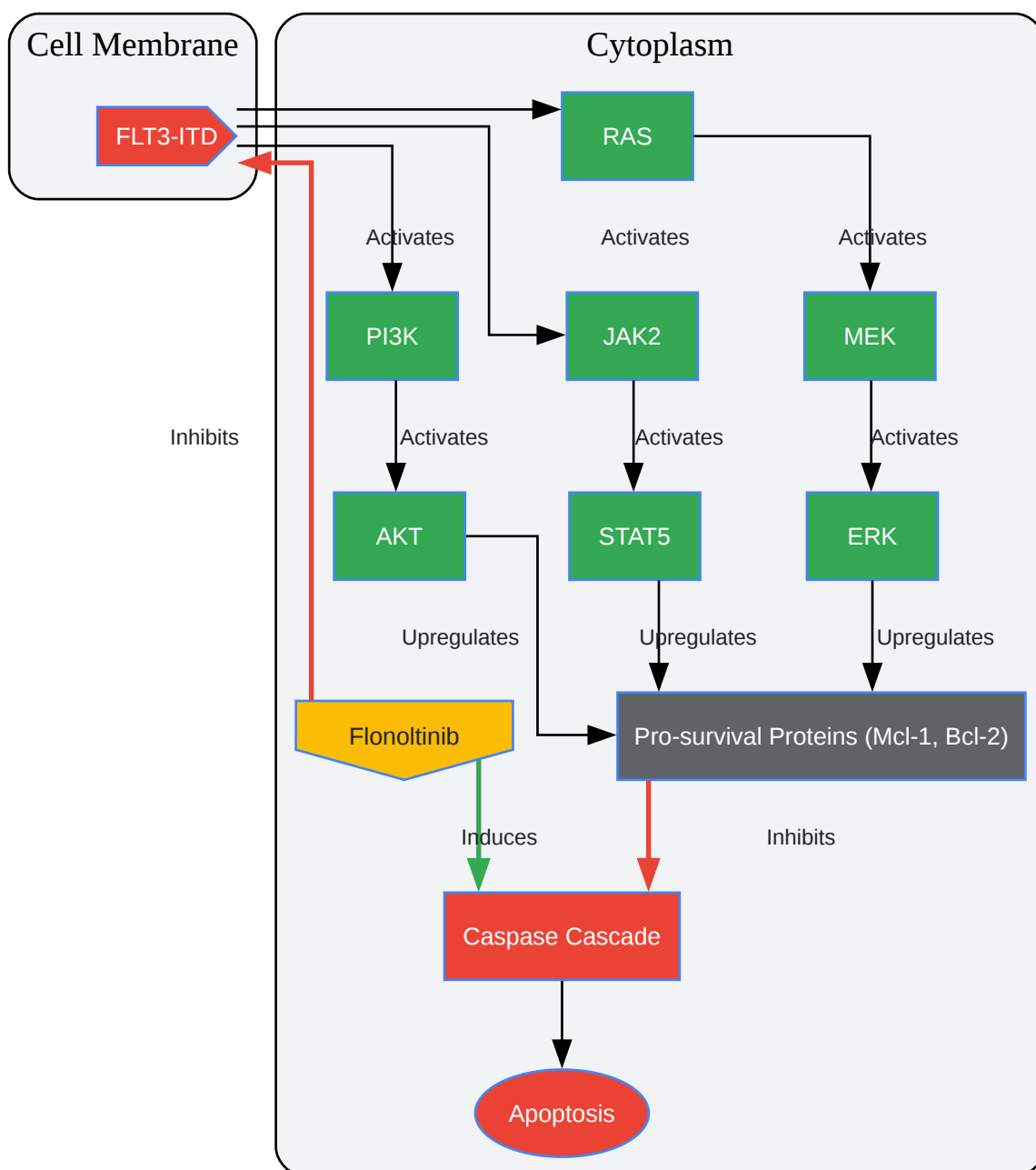
For Researchers, Scientists, and Drug Development Professionals

Introduction

Flonoltinib is a potent, dual inhibitor of FMS-like tyrosine kinase 3 (FLT3) and Janus kinase 2 (JAK2).^{[1][2]} Activating mutations in FLT3, particularly internal tandem duplications (FLT3-ITD), are common in Acute Myeloid Leukemia (AML) and are associated with a poor prognosis. The MV4-11 cell line, which is homozygous for the FLT3-ITD mutation, serves as a critical in vitro model for studying the efficacy of targeted inhibitors. These application notes provide detailed protocols for assessing **Flonoltinib**-induced apoptosis in MV4-11 cells, a key mechanism of its anti-leukemic activity.

Mechanism of Action: Signaling Pathway

Flonoltinib exerts its pro-apoptotic effects by inhibiting the constitutively active FLT3-ITD receptor in MV4-11 cells. This inhibition disrupts downstream pro-survival signaling pathways, primarily the JAK/STAT, RAS/MEK/ERK, and PI3K/AKT pathways. The blockade of these pathways leads to the downregulation of anti-apoptotic proteins (e.g., Mcl-1, Bcl-2) and the activation of the intrinsic apoptotic cascade, culminating in caspase activation and programmed cell death.



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Caption: **Flonoltinib** Signaling Pathway in MV4-11 Cells.

Quantitative Data Summary

The following tables summarize the key quantitative parameters of **Flonoltinib**'s activity in FLT3-mutated cell lines.

Table 1: In Vitro Kinase Inhibitory Activity of **Flonoltinib**

Target Kinase	IC50 (nM)
JAK2	0.8
JAK2 V617F	1.4
FLT3	15

Data compiled from preclinical studies.[\[1\]](#)

Table 2: Anti-proliferative Activity of **Flonoltinib** in FLT3-Mutant Cell Lines

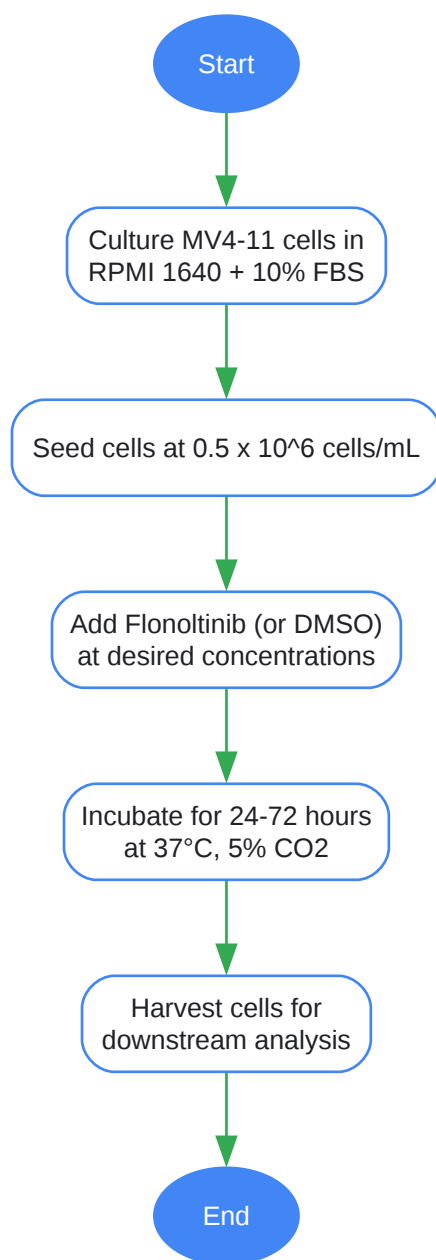
Cell Line	FLT3 Status	IC50 (μM)
MV4-11	FLT3-ITD	< 0.1
Molm-13	FLT3-ITD	< 0.1

Note: The anti-proliferative IC50 for **Flonoltinib** on various FLT3 mutant tumor cell lines was observed to be less than 0.1 μM.[\[1\]](#)

Experimental Protocols

Cell Culture and Treatment

MV4-11 cells are cultured in RPMI 1640 medium supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin.[\[1\]](#) Cells are maintained in a humidified incubator at 37°C with 5% CO₂. For experiments, cells are seeded at a density of 0.5 x 10⁶ cells/mL and treated with varying concentrations of **Flonoltinib** (e.g., 0.1, 1, 10, 100 nM) or a vehicle control (DMSO) for specified durations (e.g., 24, 48, 72 hours).



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References

- 1. BestProtocols: Annexin V Staining Protocol for Flow Cytometry | Thermo Fisher Scientific - HK [thermofisher.com]
- 2. ucl.ac.uk [ucl.ac.uk]
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